

Propynoyl Chloride: A Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: Propynoyl chloride

CAS No.: 50277-65-1

Cat. No.: B8672361

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An In-depth Examination of a Versatile Reagent for Bioconjugation and Drug Discovery

Abstract

Propynoyl chloride, also known as propioloyl chloride, is a highly reactive, trifunctional reagent of significant interest to researchers in medicinal chemistry and drug development. Bearing an acid chloride, an alkyne, and a carbonyl group within a compact three-carbon framework, it serves as a valuable building block for the introduction of a terminal alkyne moiety into a diverse range of molecular scaffolds. This guide provides a comprehensive overview of **propynoyl chloride**, including its chemical identity, synthesis, unique reactivity, and applications, with a particular focus on its role in the synthesis of kinase inhibitors and as a bioorthogonal probe in chemical biology. Detailed protocols for its synthesis and safe handling are also presented to equip researchers with the necessary knowledge for its effective and safe utilization.

Introduction: The Chemical Identity of Propynoyl Chloride

Propynoyl chloride (IUPAC name: prop-2-ynoyl chloride) is the acyl chloride derivative of propiolic acid. Its structure is characterized by a terminal alkyne C-C triple bond conjugated with a carbonyl group, making it a highly electrophilic and versatile synthetic intermediate.

Table 1: Chemical and Physical Properties of **Propynoyl Chloride**

Property	Value	Source(s)
CAS Number	50277-65-1	[1][2][3]
Molecular Formula	C ₃ HClO	[1][2][3]
Molecular Weight	88.49 g/mol	[1][2][3]
Synonyms	Propioloyl chloride, Propiolic acid chloride, Propargylic chloride	[1][3]
Appearance	Pale-yellow to yellow-brown liquid	[2]
Boiling Point	~74.4 °C (estimate)	[1]
Density	~1.074 g/cm ³ (estimate)	[1]
Storage Temperature	-20 °C	[2]

The unique combination of a reactive acyl chloride and a functionalizable alkyne group within a small molecule makes **propynoyl chloride** a powerful tool for chemists. The acyl chloride allows for facile covalent modification of nucleophiles such as amines and alcohols, while the terminal alkyne is amenable to a variety of subsequent transformations, most notably copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry."

Molecular Structure and Reactivity

The molecular structure of **propynoyl chloride** dictates its reactivity. The electron-withdrawing nature of the carbonyl group and the chlorine atom renders the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack. The adjacent alkyne functionality further influences the electronic properties of the molecule.

Caption: Molecular structure of **propynoyl chloride**.

The primary mode of reaction for **propynoyl chloride** is nucleophilic acyl substitution. Nucleophiles, such as the nitrogen atom in primary and secondary amines or the oxygen atom

in alcohols, attack the electrophilic carbonyl carbon. This is followed by the departure of the chloride ion, which is an excellent leaving group, resulting in the formation of a stable amide or ester bond, respectively. This reaction efficiently appends the "propynoyl" group, containing the valuable terminal alkyne, onto the nucleophilic substrate.

Synthesis of Propynoyl Chloride

Propynoyl chloride is typically synthesized from its corresponding carboxylic acid, propiolic acid, using a suitable chlorinating agent. While several reagents can effect this transformation (e.g., thionyl chloride, phosphorus pentachloride), the use of oxalyl chloride with a catalytic amount of N,N-dimethylformamide (DMF) is often preferred in a laboratory setting due to the clean reaction profile, as the byproducts (CO₂, CO, and HCl) are all gaseous.

A study on the synthesis of the related trimethylsilyl**propynoyl chloride** demonstrated that treatment of the corresponding carboxylic acid with oxalyl chloride in the presence of a catalytic amount of DMF at room temperature provides the desired acyl chloride in high yield.[4] This methodology is directly applicable to the synthesis of **propynoyl chloride** from propiolic acid.

Experimental Protocol: Synthesis of Propynoyl Chloride

Disclaimer: This protocol is intended for experienced synthetic chemists and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

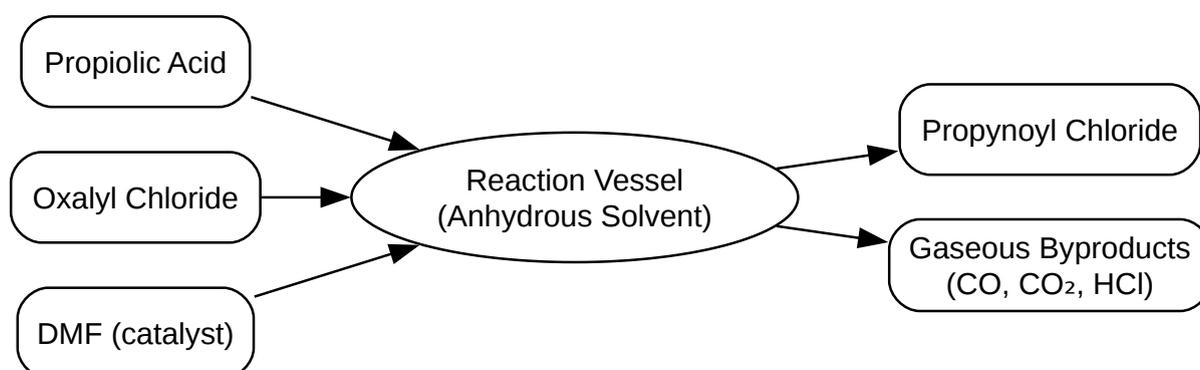
Materials:

- Propiolic acid
- Oxalyl chloride
- N,N-Dimethylformamide (DMF), anhydrous
- Anhydrous dichloromethane (DCM) or other suitable anhydrous solvent
- Round-bottom flask, oven-dried
- Magnetic stirrer and stir bar
- Dropping funnel

- Inert gas (Nitrogen or Argon) supply
- Distillation apparatus

Procedure:

- Setup: Assemble an oven-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel under an inert atmosphere. A bubbler should be used to monitor gas evolution.
- Reaction Mixture: Dissolve propiolic acid in anhydrous DCM and add it to the reaction flask.
- Catalyst Addition: Add a catalytic amount of anhydrous DMF (e.g., 1-2 drops) to the stirred solution.
- Reagent Addition: Slowly add a solution of oxalyl chloride (typically 1.1-1.5 equivalents) in anhydrous DCM to the reaction flask via the dropping funnel. The addition should be performed at a controlled temperature, often starting at 0 °C and allowing the reaction to warm to room temperature. Vigorous gas evolution will be observed.
- Reaction Monitoring: Stir the reaction mixture at room temperature until the gas evolution ceases (typically 1-3 hours). The reaction progress can be monitored by IR spectroscopy (disappearance of the broad O-H stretch of the carboxylic acid and appearance of the sharp C=O stretch of the acyl chloride).
- Purification: Once the reaction is complete, the solvent and any excess oxalyl chloride can be carefully removed under reduced pressure. The resulting crude **propynoyl chloride** can be purified by fractional distillation under reduced pressure to yield the final product.



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Caption: Synthetic workflow for **propynoyl chloride**.

Applications in Drug Development and Chemical Biology

The bifunctional nature of **propynoyl chloride** makes it a highly valuable reagent in the development of novel therapeutics and chemical probes.

Synthesis of Kinase Inhibitors

Protein kinases are a critical class of enzymes involved in cellular signaling, and their dysregulation is implicated in numerous diseases, including cancer and inflammatory disorders. Many kinase inhibitors are designed to covalently bind to the target protein, often by forming a bond with a nucleophilic cysteine residue in or near the active site. **Propynoyl chloride** can be used to introduce a terminal alkyne into a kinase inhibitor scaffold. This alkyne can then serve as a "warhead" for covalent inhibition or as a handle for further functionalization. For instance, a heterocyclic amine, a common core in kinase inhibitors, can be acylated with **propynoyl chloride** to form a propynoylamide derivative.[5]

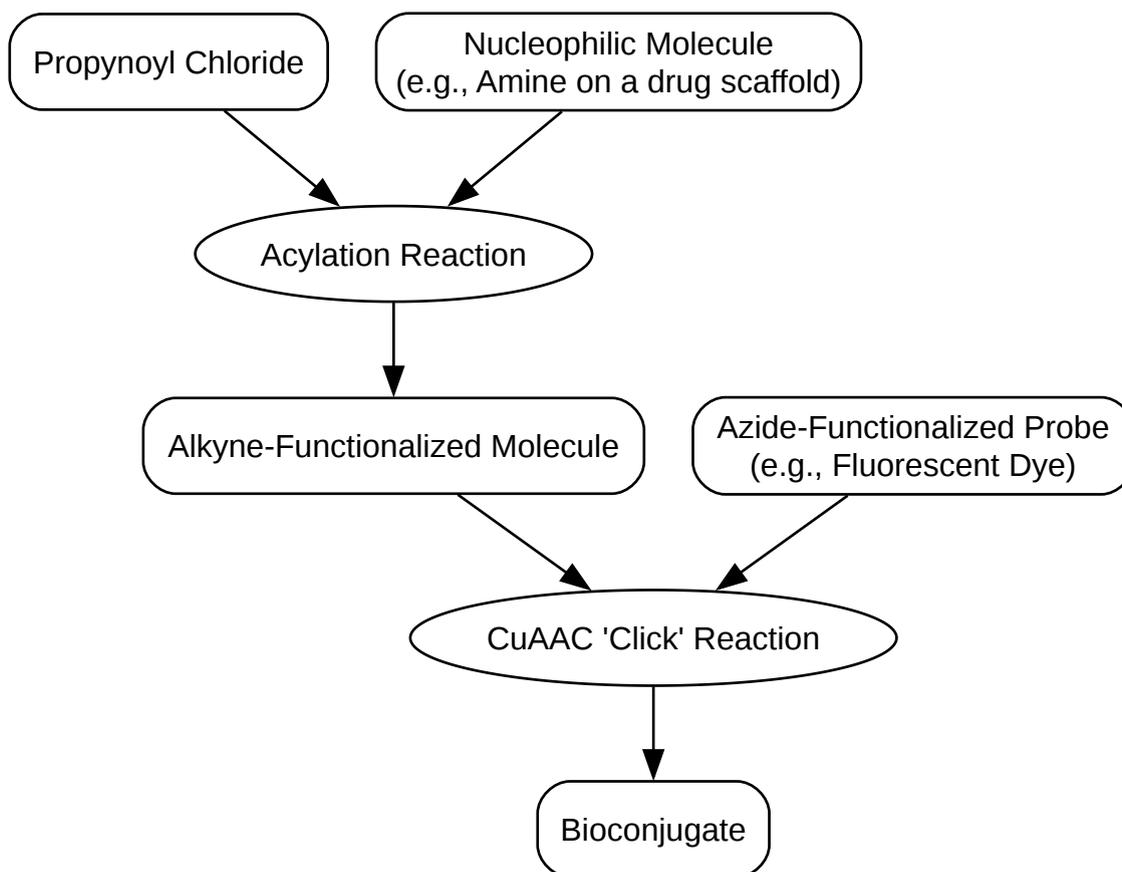
Bioorthogonal Chemistry and Bioconjugation

Bioorthogonal chemistry refers to chemical reactions that can occur inside of living systems without interfering with native biochemical processes.[6] The terminal alkyne introduced by **propynoyl chloride** is a key functional group for bioorthogonal "click chemistry" reactions, particularly the CuAAC reaction with an azide-functionalized molecule.[6]

This strategy is widely used for:

- **Labeling Biomolecules:** Proteins, peptides, and other biomolecules can be functionalized with an azide group and then selectively labeled with a probe (e.g., a fluorescent dye) that has been modified with **propynoyl chloride**.
- **Creating Bioorthogonal Probes:** **Propynoyl chloride** can be used to synthesize small molecule probes that can enter cells and selectively react with a target that has been

metabolically or genetically engineered to contain an azide group.[6] This allows for the visualization and study of biological processes in their native environment.



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Caption: Application of **propynoyl chloride** in bioconjugation.

Safety, Handling, and Storage

Propynoyl chloride is a reactive and hazardous chemical that must be handled with appropriate safety precautions. While a specific, comprehensive safety data sheet (SDS) for **propynoyl chloride** is not readily available in public databases, its hazards can be inferred from its chemical class (acyl chloride) and the presence of the alkyne group.

General Hazards of Acyl Chlorides:

- Corrosive: Acyl chlorides are corrosive and can cause severe burns to the skin, eyes, and respiratory tract.[7]

- **Water-Reactive:** They react violently with water and moisture to produce hydrochloric acid and the corresponding carboxylic acid.[7] This reaction is highly exothermic.
- **Lachrymator:** They are often lachrymatory, causing irritation and tearing of the eyes.[7]

Specific Hazards of **Propynoyl Chloride**:

- **Potential for Instability:** The presence of the alkyne group may increase the molecule's instability, particularly in the presence of certain metals or under conditions of heat and pressure. One source notes that the presence of chloroacetylene could cause the chloride to ignite in air.[1]

Handling

- **Inert Atmosphere:** Due to its reactivity with moisture, all handling of **propynoyl chloride** should be conducted under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques.[8]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., butyl rubber), safety goggles, a face shield, and a flame-retardant lab coat.[9]
- **Ventilation:** All work must be performed in a certified chemical fume hood.[9]
- **Dispensing:** Use dry syringes or cannulas for transferring the liquid.[10]

Storage

- **Temperature:** Store at -20 °C in a tightly sealed container under an inert atmosphere.[2]
- **Incompatible Materials:** Store away from water, moisture, alcohols, amines, bases, and oxidizing agents.[7]
- **Container:** Use containers with a secure, air-tight seal, such as those with a PTFE stopcock or a Sure/Seal™ septum.

Quenching and Disposal

Unused or waste **propynoyl chloride** must be quenched carefully before disposal. A recommended procedure involves slowly adding the acyl chloride to a stirred, cooled (ice bath) solution of a less reactive alcohol like isopropanol, followed by the slow addition of methanol, and finally, the very cautious addition of water.[8] The resulting solution should be neutralized before disposal according to institutional guidelines.

Conclusion

Propynoyl chloride is a potent and versatile chemical tool for researchers at the interface of chemistry, biology, and medicine. Its ability to efficiently introduce a terminal alkyne functionality via a stable amide or ester linkage provides a gateway to a vast array of chemical transformations, most notably those in the realm of click chemistry and bioconjugation. While its reactivity demands careful handling and storage, a thorough understanding of its properties and adherence to strict safety protocols will enable scientists and drug development professionals to harness the full potential of this valuable reagent in the synthesis of novel therapeutics and chemical probes.

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